Technical Safety Guide: 2-(3-Bromophenoxy)propanoyl chloride[1]

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Compound of Interest	
Compound Name:	*2-(3-Bromophenoxy)propanoyl chloride*
CAS No.:	*1092300-28-1*
Cat. No.:	*B1440839*

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Executive Summary & Chemical Identity

Objective: This guide defines the safety architecture for handling **2-(3-Bromophenoxy)propanoyl chloride**, a specialized bifunctional intermediate used in medicinal chemistry (e.g., PPAR agonist synthesis) and agrochemical development.[1]

Critical Hazard Overview: Unlike standard organic solvents, this compound possesses a dual-reactivity profile:

- Acyl Chloride Moiety (-COCl): Highly electrophilic; reacts violently with nucleophiles (water, amines, alcohols) to release hydrochloric acid (HCl) gas and heat.
- Aryl Bromide Moiety (Ar-Br): Stable under ambient conditions but poses chronic toxicity risks and serves as a handle for transition-metal catalyzed cross-coupling (e.g., Suzuki-Miyaura). [1]

Physicochemical Profile

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Note: Experimental data for this specific CAS is limited. Values below marked "Predicted" are derived from Structure-Activity Relationships (SAR) with 2-phenoxypropanoyl chloride and 3-bromopropionyl chloride.

Property	Value	Confidence/Source
Molecular Formula		Exact
Molecular Weight	263.52 g/mol	Exact
Physical State	Viscous Liquid / Low-melting Solid	Observed (Analogous)
Boiling Point	~135–140 °C @ 0.5 mmHg	Predicted (High Vacuum Req.) [1]
Density	~1.55 ± 0.1 g/mL	Predicted (Br-heavy)
Solubility	Reacts with water/alcohols.[1] Soluble in DCM, THF, Toluene.	Standard
Appearance	Colorless to pale yellow (Yellowing indicates HCl degradation)	Observation

Thermodynamic Stability & Reactivity Architecture

Understanding the why behind the hazard is critical for safe protocol design. This compound is thermodynamically unstable in the presence of protic solvents.

Mechanism of Decomposition (Hydrolysis)

The primary safety threat is the hydrolysis of the acyl chloride. This reaction is exothermic and autocatalytic in moist air (HCl gas promotes further degradation).

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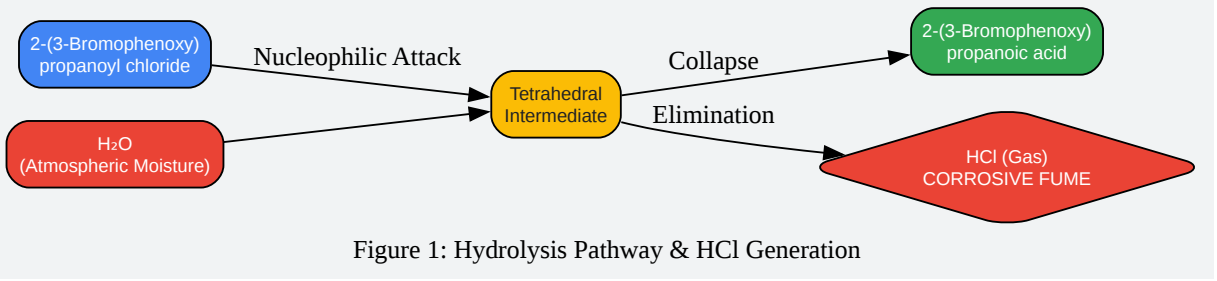


Figure 1: Hydrolysis Pathway & HCl Generation

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Operational Implication:

- Pressure Buildup: Sealed vessels containing moisture will pressurize with HCl gas, risking rupture.
- Cross-Contamination: The HCl generated can corrode nearby metal equipment (balances, spatulas) and degrade acid-sensitive reagents in the same storage unit.[1]

Health Hazard Assessment (GHS Standards)

Hazard Code	Description	Physiological Mechanism
H314	Causes severe skin burns and eye damage	The -COCl group reacts with skin moisture to form HCl in situ, causing chemical and thermal burns simultaneously. [1]
H290	May be corrosive to metals	Acidic hydrolysis products attack steel/aluminum.
EUH014	Reacts violently with water	Rapid hydrolysis releases heat/gas.
H335	May cause respiratory irritation	Inhalation of HCl mists damages mucous membranes.

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Toxicology Note (Aryl Bromide): While the acute danger is the acid chloride, the aryl bromide motif suggests potential for cumulative toxicity (hepatotoxicity) typical of halogenated aromatics. Treat as a suspected STOT (Specific Target Organ Toxicity) agent.[2]

Advanced Handling Protocols (SOP)

A. Engineering Controls[4][5]

- Primary: Handle exclusively in a fume hood or glovebox (Nitrogen/Argon atmosphere).
- Schlenk Line: Recommended for transfers involving volumes >10 mL to avoid atmospheric exposure.
- Vessel Venting: Never heat this compound in a closed system without a pressure relief valve or inert gas bubbler.

B. Personal Protective Equipment (PPE) Matrix

- Eyes: Chemical Splash Goggles + Face Shield (Standard safety glasses are insufficient for corrosive liquids).
- Hands (Layered Approach):
  - Inner Layer: 4 mil Nitrile (Dexterity).
  - Outer Layer:Silver Shield / Laminate Film (Critical). Reasoning: Acyl chlorides can degrade nitrile, and the brominated aromatic ring facilitates permeation through standard rubber.
- Body: Acid-resistant lab coat or apron.[1]

C. Transfer Protocol (The "Double-Needle" Method)

To prevent hydrolysis during transfer:

- Dry all glassware in an oven (>120°C) for 2 hours.
- Purge the source bottle with Argon.

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- Insert a positive-pressure Argon line (needle 1) into the septum.
- Withdraw liquid using a gas-tight syringe (needle 2).
- Self-Validation: If the liquid fumes (white smoke) upon exiting the needle, your inert atmosphere is compromised. Stop and re-purge.

Emergency Response & Waste Management

Spill Response (The "Dry" Method)

DO NOT use water. Water will cause the spill to boil and release HCl clouds.

- Evacuate the immediate area if fumes are visible.
- Cover the spill with solid Sodium Bicarbonate (

) or Calcium Carbonate. This neutralizes the acid and absorbs the liquid.
- Mix slowly with a plastic spatula until bubbling ceases.
- Sweep into a hazardous waste container labeled "Acidic Organic Solids."

Quenching / Disposal Workflow

Unused reagent must be destroyed under controlled conditions.

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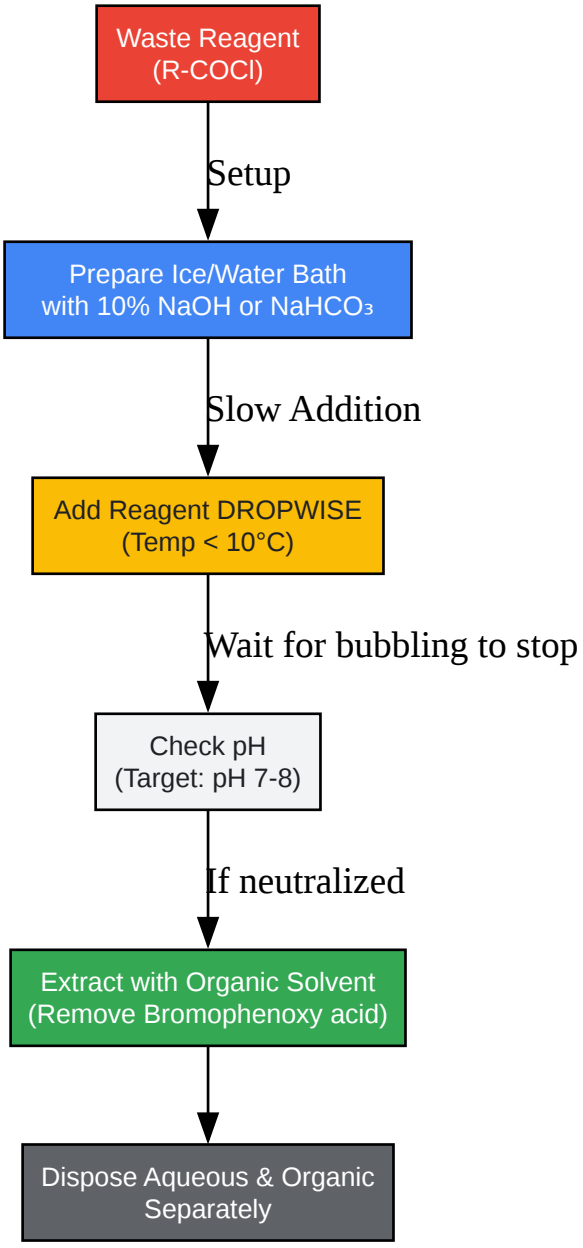


Figure 2: Controlled Quenching Protocol

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References & Authority

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- PubChem. (2025).[2] Compound Summary: 3-Bromopropionyl chloride (Analogous Reactivity Data). National Library of Medicine. [1]
- ECHA (European Chemicals Agency).C&L Inventory: 2-phenoxypropionyl chloride. [1]

Disclaimer: This guide is for research purposes only. Users must conduct their own local Risk Assessment before handling.[1]

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Sources

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